

Technical Support Center: Managing Steric Hindrance with Fmoc-Ser(tBu)-OH

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Compound of Interest

Compound Name: Fmoc-Nhser(Tbu)-OH

Cat. No.: B8081897

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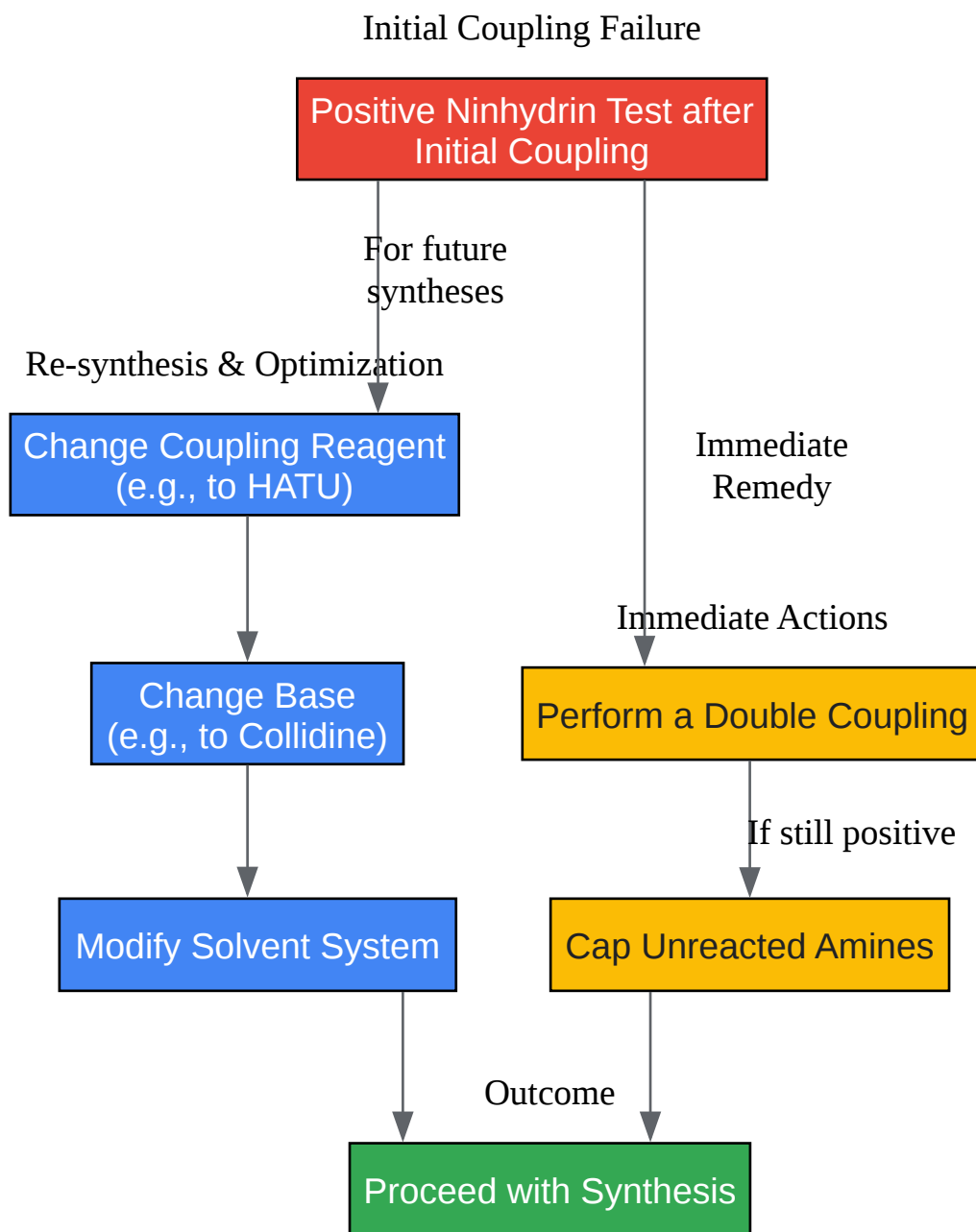
Welcome to the technical support center for solid-phase peptide synthesis (SPPS). This resource provides troubleshooting guides and frequently asked questions to help you navigate the challenges associated with the coupling of sterically hindered amino acids, specifically focusing on Fmoc-Ser(tBu)-OH.

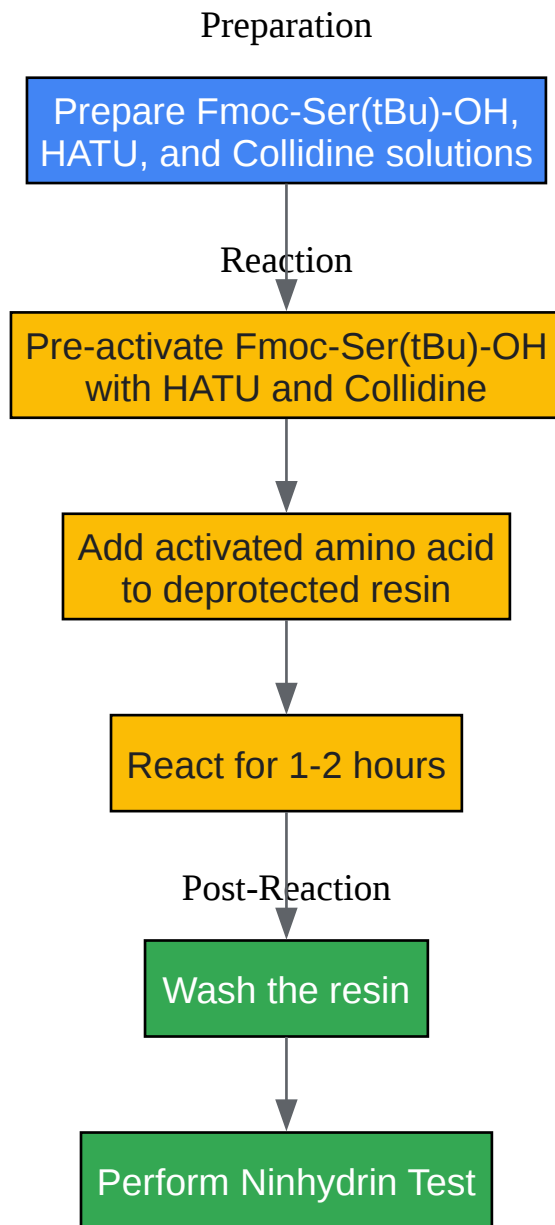
Troubleshooting Guide: Incomplete Coupling of Fmoc-Ser(tBu)-OH

Incomplete coupling of Fmoc-Ser(tBu)-OH is a common issue stemming from the steric bulk of the tert-butyl (tBu) side-chain protecting group. This guide provides a systematic approach to troubleshoot and optimize this challenging coupling step.

Problem: Positive ninhydrin test or other qualitative tests after the initial coupling of Fmoc-Ser(tBu)-OH, indicating the presence of unreacted free amines on the resin.

Workflow for Troubleshooting Incomplete Coupling





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